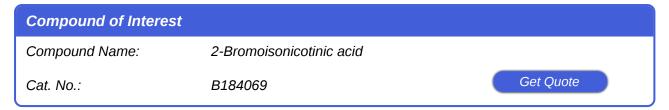


A Technical Guide to the Chemical Properties of 2-Bromoisonicotinic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromoisonicotinic acid, also known by its IUPAC name 2-bromopyridine-4-carboxylic acid, is a halogenated pyridine derivative. This compound serves as a crucial building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents.[1][2] Its bifunctional nature, featuring both a reactive bromine atom and a carboxylic acid group on a pyridine scaffold, allows for diverse chemical modifications, making it a valuable intermediate in medicinal chemistry and material science.[1] This guide provides an indepth overview of its chemical properties, reactivity, and handling, compiled for professionals in research and development.

Chemical and Physical Properties

2-Bromoisonicotinic acid is typically an off-white solid.[2] The key physical and chemical properties are summarized below.

Table 1: Chemical Identifiers and Molecular Properties



Property	Value	Source
IUPAC Name	2-bromopyridine-4-carboxylic acid	[3]
Synonyms	2-Bromo-4-pyridinecarboxylic acid, 2-Bromo-isonicotinic acid	[3]
CAS Number	66572-56-3	[3]
Molecular Formula	C ₆ H ₄ BrNO ₂	[3]
Molecular Weight	202.01 g/mol	[3]
Canonical SMILES	C1=CN=C(C=C1C(=O)O)Br	[3]
InChIKey	YBTKGKVQEXAYEM- UHFFFAOYSA-N	[3]

Table 2: Physicochemical Data



Property	Value	Source
Melting Point	200-203 °C	Vendor Data
XLogP3	1.2	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	1	[3]
Exact Mass	200.94254 Da	[3]
рКа	No experimental data available. Predicted for 3-bromoisonicotinic acid: 0.60±0.10	[4]
Solubility	Sparingly soluble in water. Soluble in organic solvents like DMSO and dimethylformamide.	[4][5]

Reactivity and Synthetic Applications

The chemical reactivity of **2-bromoisonicotinic acid** is dominated by its two functional groups: the bromine atom on the pyridine ring and the carboxylic acid. This dual reactivity makes it a versatile synthetic intermediate.

Reactions at the Bromine Atom: The bromine atom at the 2-position of the pyridine ring is susceptible to displacement and can participate in various cross-coupling reactions.
 Palladium-catalyzed reactions, such as Suzuki-Miyaura (using organoboron reagents) and Stille (using organotin reagents) couplings, are commonly employed to form new carbon-carbon bonds, introducing aryl or alkyl groups. These reactions are fundamental for constructing complex biaryl structures often found in pharmaceuticals. The bromine can also serve as a leaving group in nucleophilic aromatic substitution (SNAr) reactions.







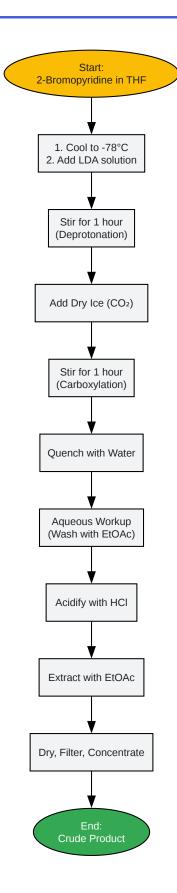
Reactions at the Carboxylic Acid Group: The carboxylic acid moiety offers a wide range of
derivatization possibilities. It can be readily converted into esters, amides, acid chlorides,
and hydrazides through standard condensation reactions. For instance, esterification can be
achieved by reacting with an alcohol under acidic conditions. Conversion to the more
reactive acid chloride allows for facile reaction with a broad spectrum of nucleophiles to form
amides and other acyl derivatives.

The following diagram illustrates these potential reaction pathways.



Carboxylic Acid Derivatization 2-Bromoisonicotinic Acid 2-Bromoisonicotinic Acid R-OH, H+ SOClz/PCls R-B(OH)z, Pd catalyst Pyridine Ring Functionalization Suzuki Coupling Product (C-C bond formation) Stille Coupling Product (C-Nu bond formation)





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- To cite this document: BenchChem. [A Technical Guide to the Chemical Properties of 2-Bromoisonicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184069#2-bromoisonicotinic-acid-chemical-properties]

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